

# An In-depth Technical Guide to 1-Methylimidazole

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## Compound of Interest

Compound Name: 1-Methylimidazole

Cat. No.: B024206

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## Core Identification and Properties

**1-Methylimidazole**, a heterocyclic organic compound, is a key building block and versatile reagent in numerous chemical and biological applications. Its CAS Registry Number is 616-47-7.<sup>[1]</sup> The preferred IUPAC name for this compound is 1-Methyl-1H-imidazole.<sup>[1]</sup> It is also commonly referred to as N-methylimidazole (NMI).<sup>[1]</sup>

## Physicochemical and Spectroscopic Data

The fundamental properties of **1-methylimidazole** are summarized in the table below, providing a quick reference for laboratory and industrial applications.

Property	Value	Reference(s)
Molecular Formula	C <sub>4</sub> H <sub>6</sub> N <sub>2</sub>	[1]
Molar Mass	82.10 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Amine-like	
Melting Point	-6 °C	[1]
Boiling Point	198 °C	[1]
Density	1.03 g/cm <sup>3</sup> at 25 °C	[1]
Solubility	Miscible with water	
pKa of Conjugate Acid	7.4	[1]
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.495	

## Synthesis and Manufacturing

Industrially, **1-methylimidazole** is primarily synthesized through two main routes: the acid-catalyzed methylation of imidazole using methanol and the Radziszewski reaction.[1] For laboratory-scale synthesis, the methylation of imidazole is also a common and effective method.[1]

## Experimental Protocol: Laboratory-Scale Synthesis of a 1-Methylimidazole Derivative

This protocol details the synthesis of **1-Methylimidazole-N-oxide**, a derivative of **1-methylimidazole**.

Materials:

- Hydroxylamine hydrochloride
- Sodium carbonate

- Distilled water
- Glyoxal (40% w/v aq.)
- Methylamine (40% w/v aq.)
- Formaldehyde (37% w/v aq.)
- Concentrated hydrochloric acid
- Dichloromethane
- Methanol
- Triethylamine
- Silica Gel

Procedure:

- A suspension of hydroxylamine hydrochloride and sodium carbonate in distilled water is prepared in a round-bottomed flask and cooled to 0 °C.[\[2\]](#)
- The flask is flushed with nitrogen.[\[2\]](#)
- An aqueous solution of glyoxal is added via syringe over 5 minutes.[\[2\]](#)
- An aqueous solution of methylamine is then added via syringe over 5 minutes, resulting in a red/brown suspension.[\[2\]](#)
- An aqueous solution of formaldehyde is subsequently added over 5 minutes.[\[2\]](#)
- The reaction mixture is stirred for 16 hours at room temperature under nitrogen.[\[2\]](#)
- The mixture is then cooled to 0 °C, and concentrated hydrochloric acid is added, forming a yellow/orange suspension which is stirred for a further 2 hours at room temperature.[\[2\]](#)
- The reaction mixture is filtered, and the filtrate is concentrated under reduced pressure.[\[2\]](#)

- The residue is taken up in a mixture of dichloromethane, methanol, and triethylamine and filtered again.[\[2\]](#)
- The combined filtrate is concentrated with silica gel and purified by column chromatography (eluent: 10% methanol in dichloromethane + 0.5% triethylamine, followed by 20% methanol in dichloromethane + 0.5% triethylamine) to yield the product.[\[2\]](#)

## Applications in Research and Drug Development

**1-Methylimidazole** is a versatile compound with a wide range of applications in both industrial and research settings.

### Key Applications

- **Precursor to Ionic Liquids:** **1-Methylimidazole** is a fundamental building block for the synthesis of various imidazolium-based ionic liquids.[\[1\]](#) A notable industrial application is the BASIL™ (Biphasic Acid Scavenging utilising Ionic Liquids) process developed by BASF, where it acts as an acid scavenger.[\[1\]](#)[\[3\]](#)
- **Catalysis:** It serves as a nucleophilic catalyst in various organic reactions.
- **Pharmaceutical Synthesis:** It is an important intermediate in the synthesis of various pharmaceuticals, including the antihypertensive drug losartan and various antifungal agents.
- **Epoxy Resin Curing Agent:** **1-Methylimidazole** and its derivatives are used as curing agents for epoxy resins, influencing the mechanical and thermal properties of the final polymer.[\[4\]](#)[\[5\]](#)
- **Ligand in Coordination Chemistry:** The nitrogen atoms in the imidazole ring can coordinate with metal ions, making it a useful ligand in the synthesis of coordination complexes.[\[1\]](#)

### Experimental Protocol: 1-Methylimidazole as a Catalyst

This protocol outlines the use of **1-methylimidazole** as a catalyst in the [3+3]-cycloaddimerization of acylethynylpyrroles.

Materials:

- Acylethynylpyrrole

- **1-Methylimidazole**

Procedure:

- A mixture of the acylethynylpyrrole (0.5 mmol) and **1-methylimidazole** (41 mg, 0.5 mmol) is prepared.[6]
- The mixture is stirred at a temperature of 40–45 °C in an oil bath for the appropriate amount of time.[6]
- The progress of the reaction can be monitored by techniques such as <sup>1</sup>H NMR spectroscopy to determine the conversion of the starting material and the formation of the product.[6]

## Biological Activity and Signaling Pathways

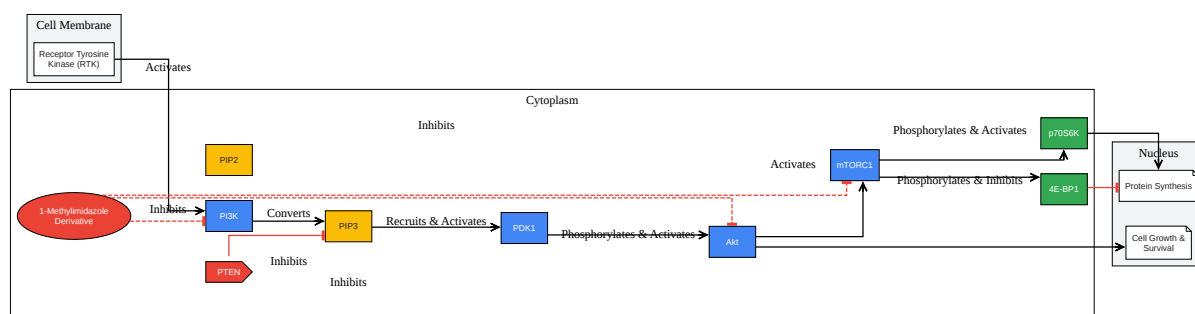
While **1-methylimidazole** itself is primarily used as a reagent and building block, its derivatives have shown a wide spectrum of biological activities, including antifungal, antibacterial, and anticancer properties. The imidazole scaffold is a common feature in many biologically active molecules.

The antifungal mechanism of imidazole derivatives often involves the inhibition of ergosterol biosynthesis, a key component of fungal cell membranes.[7] This disruption of the cell membrane leads to increased permeability and ultimately cell death.[7]

In the context of cancer, certain derivatives of **1-methylimidazole** have been investigated for their potential as anticancer agents. For instance, silver (I) N-heterocyclic carbene complexes derived from 4,5-dichloro-**1-methylimidazole** have demonstrated promising in vitro activity against ovarian and breast cancer cell lines.[8] The mechanism of action for some imidazole-based anticancer agents is thought to involve the modulation of key cellular signaling pathways, such as the PI3K/Akt/mTOR pathway, which is crucial for cell growth and survival.[8]

## Visualizing a Potential Signaling Pathway

The following diagram illustrates the proposed PI3K/Akt/mTOR signaling pathway that may be targeted by certain **1-methylimidazole** derivatives in cancer cells.



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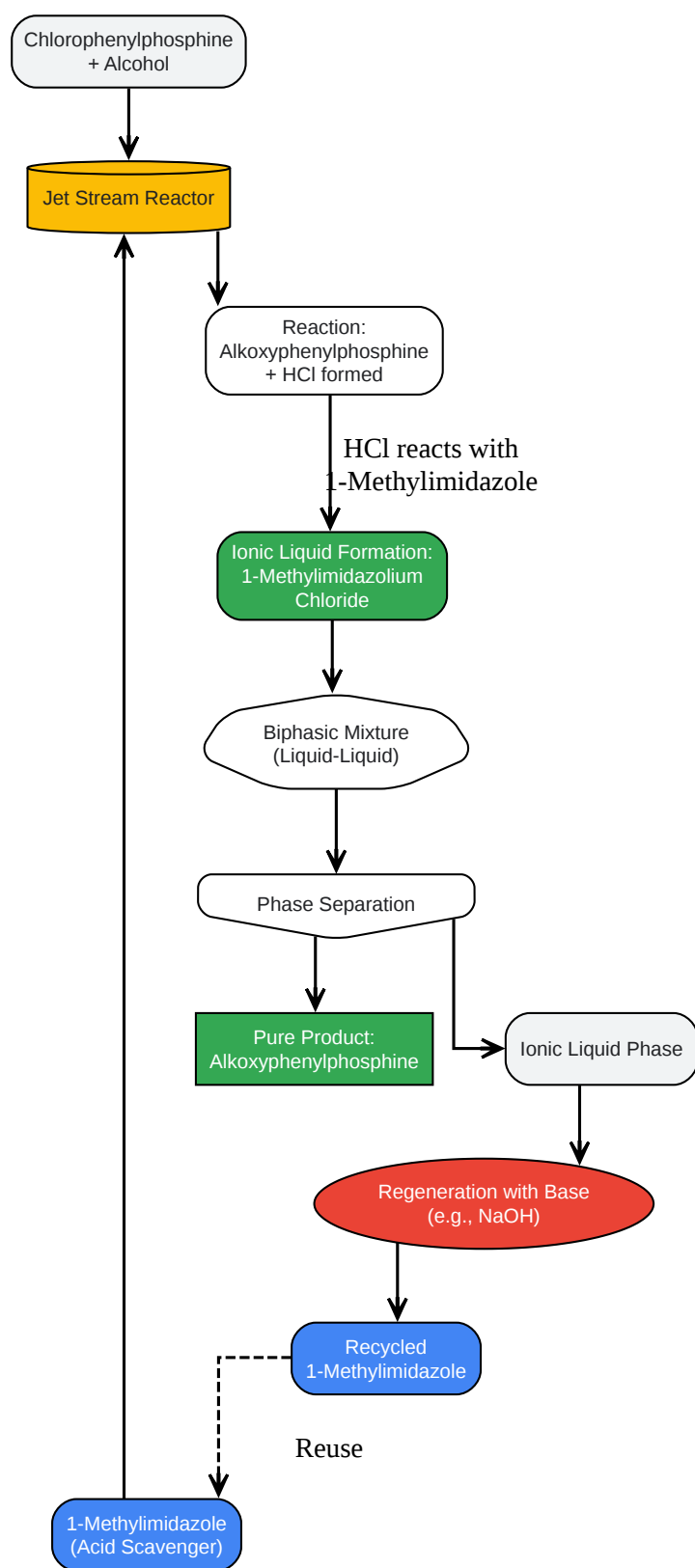
Caption: Proposed PI3K/Akt/mTOR signaling pathway targeted by **1-methylimidazole** derivatives.

## Industrial Process Workflow: The BASIL™ Process

A significant industrial application of **1-methylimidazole** is in the BASIL™ (Biphasic Acid Scavenging utilising Ionic Liquids) process. This process provides a more efficient and environmentally friendly method for producing alkoxyphenylphosphines, which are precursors for photoinitiators.

## Workflow Diagram

The following diagram outlines the key steps in the BASIL™ process.



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Caption: Workflow of the BASIL™ process utilizing **1-methylimidazole**.

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